Application Note: Derivatization Strategies for 1-Acetylindolin-5-ylboronic Acid

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Compound of Interest

Compound Name:	*1-Acetylindolin-5-ylboronic acid*
CAS No.:	*905971-97-3*
Cat. No.:	*B1449902*

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Abstract

This technical guide details the derivatization of **1-Acetylindolin-5-ylboronic acid** (CAS: 837392-64-0), a privileged intermediate in the synthesis of kinase inhibitors and GPCR ligands. Unlike the unstable free indoline-5-boronic acid, the N-acetyl derivative offers enhanced stability against oxidative degradation and protodeboronation. This document provides validated protocols for Suzuki-Miyaura cross-coupling (C-C bond formation), Chan-Lam coupling (C-N/C-O bond formation), and oxidative hydroxylation (C-OH formation), supported by mechanistic insights and troubleshooting frameworks.

Chemical Profile & Handling

The 1-acetyl group is not merely a protecting group; it is an electronic modulator that stabilizes the C-B bond.

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Property	Specification
Compound Name	1-Acetylindolin-5-ylboronic acid
CAS Number	837392-64-0
Molecular Weight	205.02 g/mol
Appearance	Off-white to beige powder
Solubility	Soluble in DMSO, DMF, MeOH; Sparingly soluble in DCM, Water
Stability Risk	Prone to dehydration (boroxine formation) under vacuum; sensitive to protodeboronation at pH >10.
Storage	2-8°C, under inert atmosphere (Argon/Nitrogen).

Expert Insight: The Boroxine Equilibrium

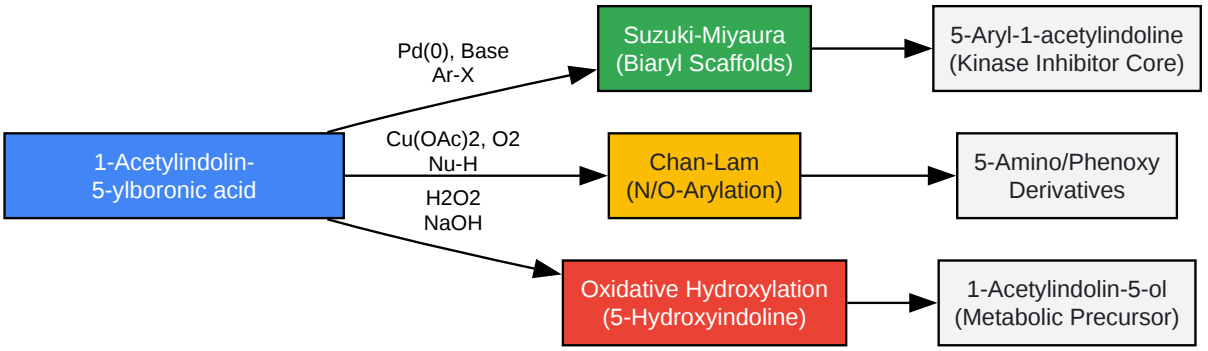
Like most aryl boronic acids, **1-acetylindolin-5-ylboronic acid** exists in equilibrium with its trimeric anhydride (boroxine). This is reversible.

- Observation: NMR in $CDCl_3$ may show broad peaks or multiple species.
- Solution: Add a drop of D_2O or CD_3OD to the NMR tube to hydrolyze the boroxine back to the monomeric acid for sharp spectral resolution.

Divergent Synthesis Map

The following diagram illustrates the primary derivatization pathways accessible from this scaffold.

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Figure 1: Strategic derivatization pathways for **1-Acetylindolin-5-ylboronic acid**.

Protocol A: Suzuki-Miyaura Cross-Coupling

This is the primary workflow for generating biaryl libraries.

Mechanistic Rationale

Electron-rich heterocycles (like indolines) accelerate the transmetalation step but are susceptible to protodeboronation (loss of the boron group).

- The Risk: High pH and high temperature promote the hydrolytic cleavage of the C-B bond, yielding 1-acetylindoline (byproduct).
- The Fix: Use mild bases (K_3PO_4 instead of Na_2CO_3) and anhydrous conditions if the substrate is sensitive.

Standard Operating Procedure (SOP)

Reagents:

- **1-Acetylindolin-5-ylboronic acid** (1.0 equiv)
- Aryl Halide (Ar-Br or Ar-I) (1.0 equiv)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (0.05 equiv)

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- Base: K_2CO_3 (2.0 M aqueous) or K_3PO_4 (solid, anhydrous)
- Solvent: 1,4-Dioxane or DME

Step-by-Step:

- Charge: In a reaction vial, combine the boronic acid (205 mg, 1.0 mmol), Aryl halide (1.0 mmol), and $Pd(dppf)Cl_2 \cdot DCM$ (41 mg, 0.05 mmol).
- Inert: Seal the vial and purge with Nitrogen for 5 minutes.
- Solvate: Add degassed 1,4-Dioxane (5 mL).
- Activate: Add base.
  - Standard: 1.0 mL of 2M K_2CO_3 (aq).
  - Sensitive: 425 mg K_3PO_4 (solid) + 0.5 mL water (to solubilize base slightly).
- Reflux: Heat to 80-90°C for 4-12 hours.
- Monitor: Check LCMS for the product mass. If the deboronated byproduct (1-acetylindoline, MW ~161) is dominant, switch to anhydrous conditions (Protocol A2).
- Workup: Dilute with EtOAc, wash with brine, dry over Na_2SO_4, and concentrate.

Troubleshooting: Protodeboronation Mitigation

If yields are low due to deboronation, use the "Slow Release" strategy or anhydrous conditions.

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Variable	Standard Condition	Optimized for Stability (Low Deboronation)
Catalyst	$Pd(PPh_3)_4$	$Pd(dppf)Cl_2$ or XPhos Pd G2 (Faster coupling beats deboronation)
Base	Na_2CO_3 / K_2CO_3	K_3PO_4 or CsF (Anhydrous)
Solvent	DMF / Water	1,4-Dioxane or Toluene (Anhydrous)

Protocol B: Chan-Lam Coupling (N/O-Arylation)

This copper-catalyzed reaction allows the formation of C-N or C-O bonds under oxidative conditions, useful for synthesizing diaryl ethers or diaryl amines.

Mechanistic Rationale

Unlike Suzuki, this cycle involves a Cu(II)/Cu(III) redox loop. The reaction requires oxygen (air) to reoxidize the copper catalyst.

Standard Operating Procedure (SOP)

Reagents:

- **1-Acetylindolin-5-ylboronic acid** (1.0 equiv)
- Nucleophile (Phenol, Aniline, or Imidazole) (1.2 equiv)
- Catalyst: $Cu(OAc)_2$ (0.1 - 1.0 equiv)
- Base: Pyridine or TEA (2.0 equiv)
- Solvent: DCM or MeCN (Dry)
- Atmosphere: Open air or O_2 balloon

Step-by-Step:

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- Mix: Combine boronic acid (1.0 mmol), Nucleophile (1.2 mmol), and $Cu(OAc)_2$ (0.2 mmol for catalytic, 1.0 mmol for difficult substrates) in a flask.
- Solvate: Add DCM (10 mL) and Pyridine (2.0 mmol).
- Oxidize: Stir vigorously open to the air at Room Temperature (RT).
  - Note: Use a drying tube if humidity is high, as water inhibits the transmetalation.
- Time: Reaction typically takes 12-24 hours. The mixture will turn from blue/green to dark brown/black.
- Workup: Filter through a pad of Celite to remove copper salts. Wash the filtrate with NH_4Cl (aq) to chelate residual copper.

Protocol C: Oxidative Hydroxylation (Synthesis of Phenols)

Converting the boronic acid to a hydroxyl group yields 1-acetylindolin-5-ol, a potent antioxidant scaffold and metabolic reference standard.

Mechanistic Rationale

The boron atom acts as a Lewis acid, accepting a hydroperoxide anion. A 1,2-migration of the aryl group followed by hydrolysis yields the phenol.[1]

Standard Operating Procedure (SOP)

Reagents:

- **1-Acetylindolin-5-ylboronic acid** (1.0 equiv)
- Oxidant: 30% H_2O_2 (aq) (3.0 equiv)
- Base: 1M NaOH (1.0 equiv)
- Solvent: THF/Water (1:1)

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Step-by-Step:

- Dissolve: Dissolve the boronic acid (1.0 mmol) in THF (3 mL).
- Cool: Place the flask in an ice bath (0°C).
- Basify: Add NaOH (1 mL, 1.0 mmol).
- Oxidize: Dropwise add H_2O_2 (0.3 mL). Caution: Exothermic.
- Stir: Allow to warm to RT over 1 hour.
- Quench: Add saturated $Na_2S_2O_3$ (sodium thiosulfate) to neutralize excess peroxide (test with starch-iodide paper).
- Acidify: Adjust pH to ~6 with 1M HCl.
- Extract: Extract with EtOAc. The product is 1-acetylindolin-5-ol.

Self-Validating Quality Control

Before committing to large-scale reactions, validate the integrity of the starting material.

HPLC Method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: MeCN.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm.
- Expected Retention: Boronic acid elutes early (polar). Boroxine may appear as a split peak or smear depending on column pH.

NMR Validation (DMSO-d6):

- Look for the acetyl methyl singlet at ~2.1 ppm.

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- Look for the B-OH protons: Broad singlet around 7.8 - 8.2 ppm (integrates to 2H). If missing, the sample may be the boroxine anhydride (still reactive, but adjust stoichiometry).

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Disclaimer: These protocols are for research use only. Always consult the Safety Data Sheet (SDS) for **1-Acetylindolin-5-ylboronic acid** before handling.

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